

Application of Ampyrone in Clinical Chemistry Assays: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Ampyrone

Cat. No.: B1666024

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Introduction

Ampyrone, also known as 4-aminoantipyrine or 4-aminophenazone, is a versatile chromogenic reagent widely employed in clinical chemistry for the quantitative determination of various analytes. Its primary application lies in enzymatic assays that produce hydrogen peroxide (H_2O_2) as a byproduct. In the presence of peroxidase, **Ampyrone** couples with a phenolic compound to form a stable, colored quinoneimine dye. The intensity of this color, measured spectrophotometrically, is directly proportional to the concentration of the analyte of interest. This principle, commonly known as the Trinder reaction, forms the basis for numerous automated and manual assays for analytes such as glucose, uric acid, cholesterol, and triglycerides.^[1]

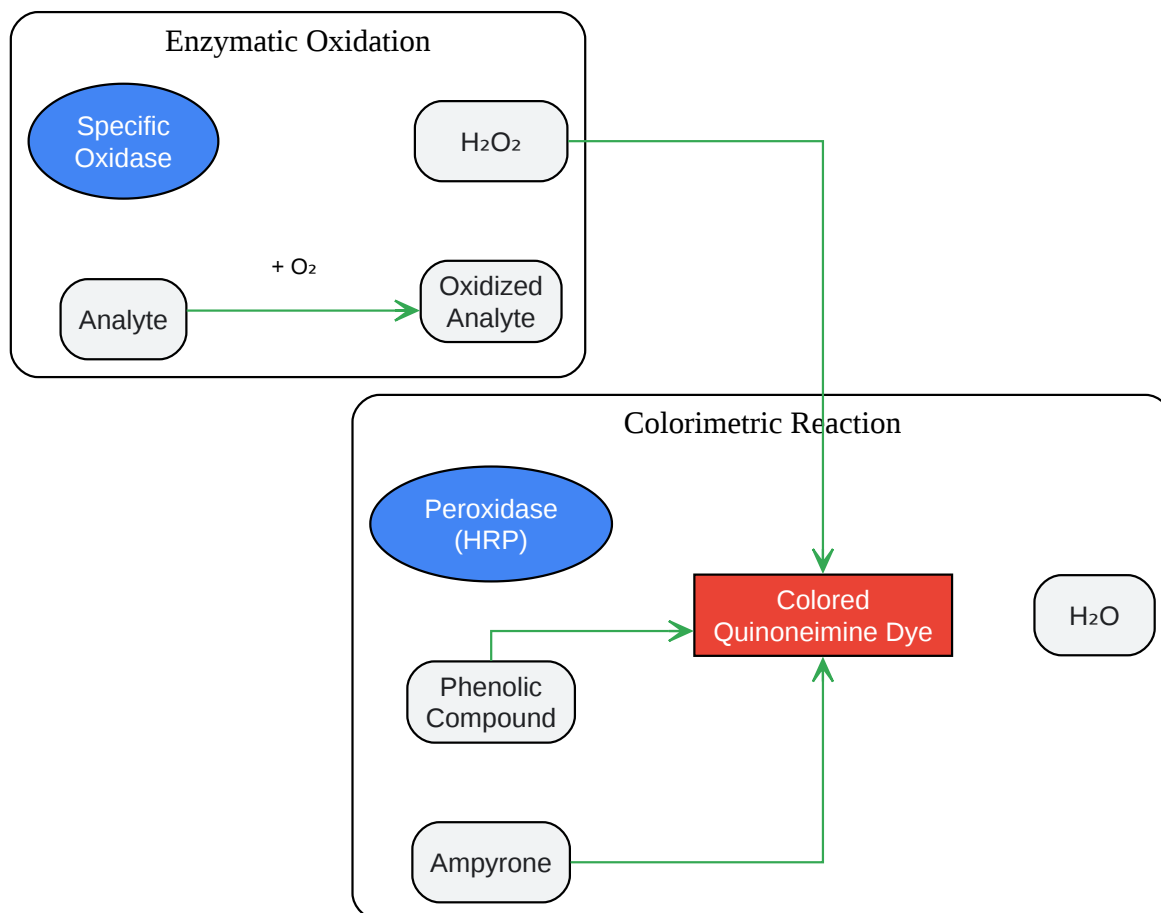
These application notes provide detailed protocols and performance data for the use of **Ampyrone** in key clinical chemistry assays.

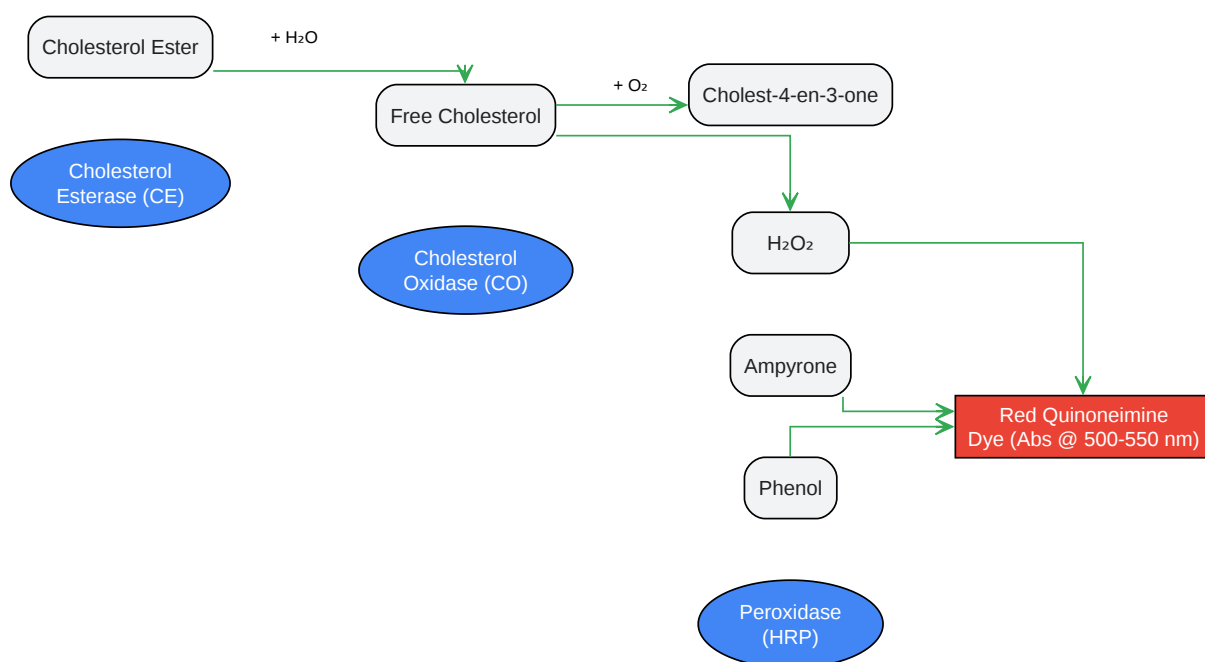
I. General Principle: The Trinder Reaction

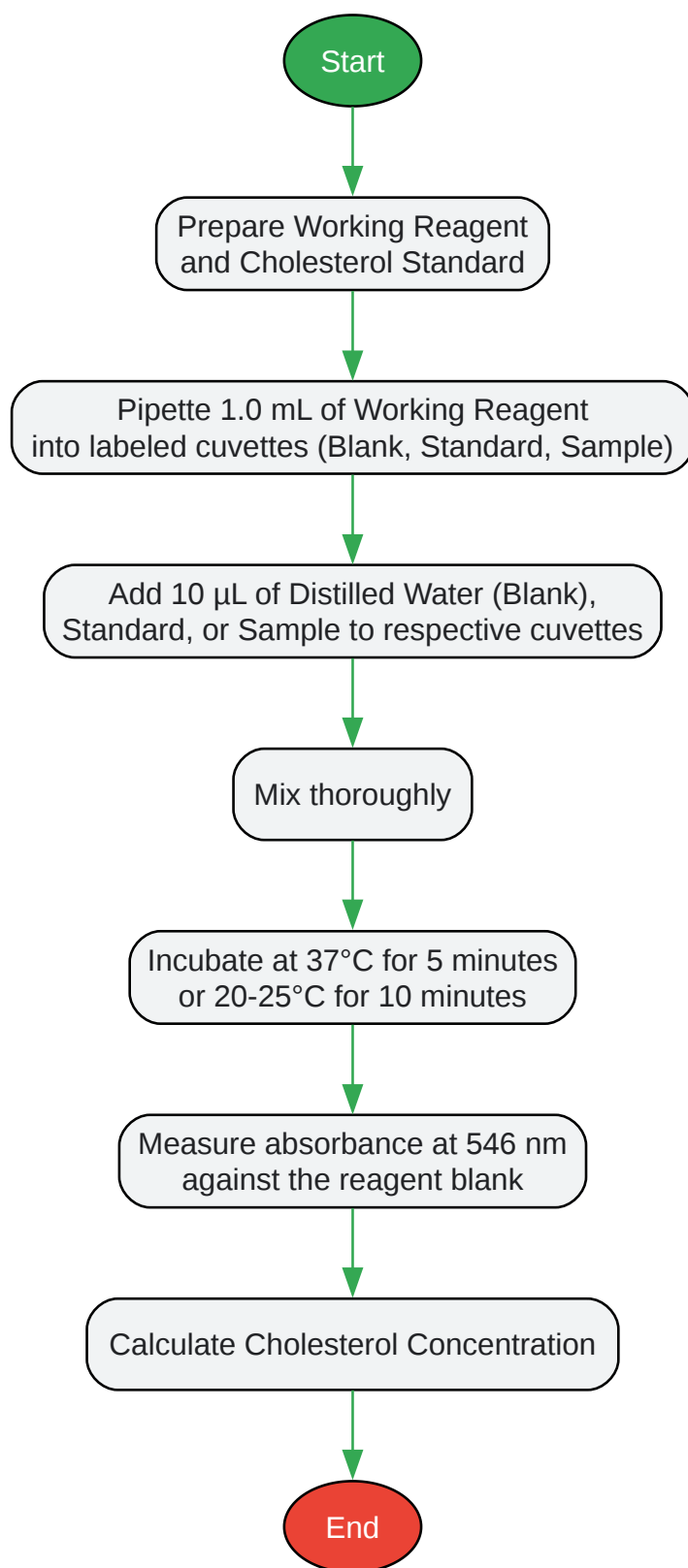
The core of **Ampyrone**-based assays is the Trinder reaction. This reaction occurs in two main stages:

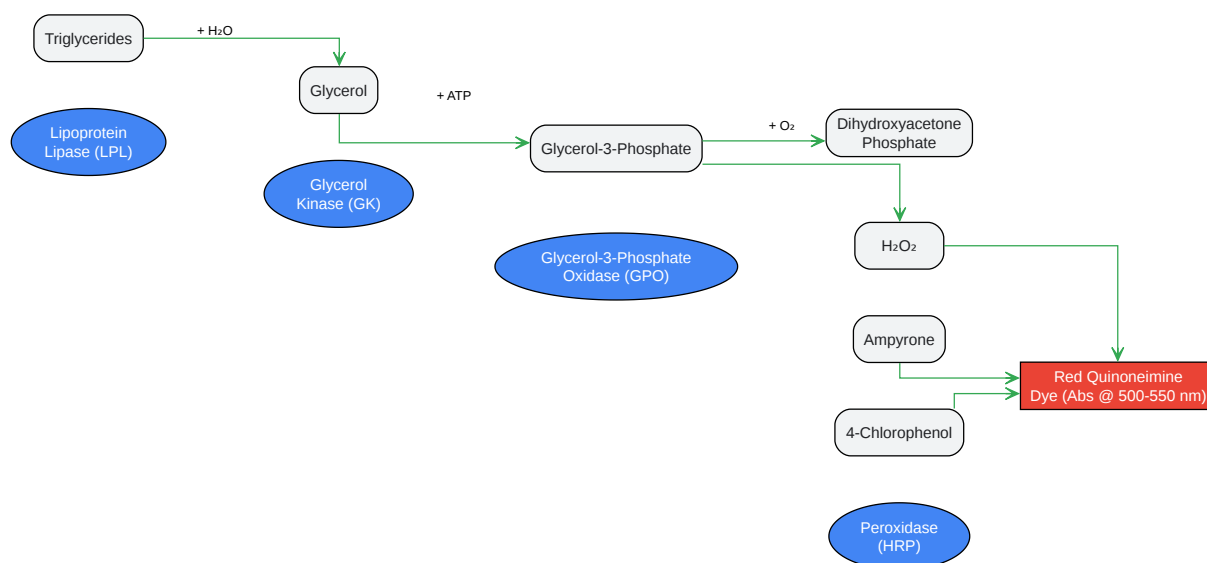
- **Enzymatic Oxidation:** A specific oxidase enzyme catalyzes the oxidation of the target analyte, producing hydrogen peroxide (H_2O_2) as a key intermediate.
- **Colorimetric Reaction:** The generated H_2O_2 reacts with **Ampyrone** and a phenolic compound (e.g., phenol, 4-chlorophenol, or a substituted aniline) in the presence of horseradish peroxidase (HRP) to form a colored quinoneimine dye.

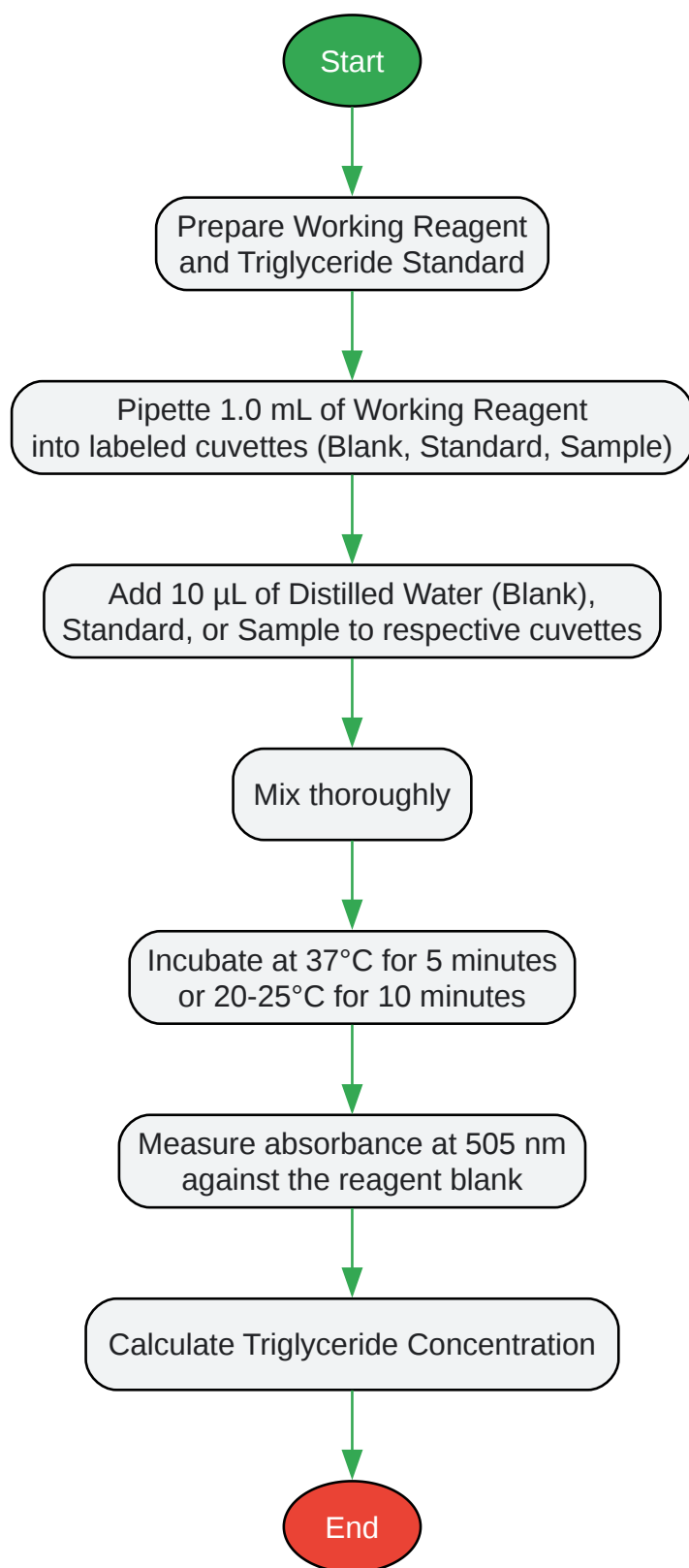
The generalized reaction scheme is illustrated below.

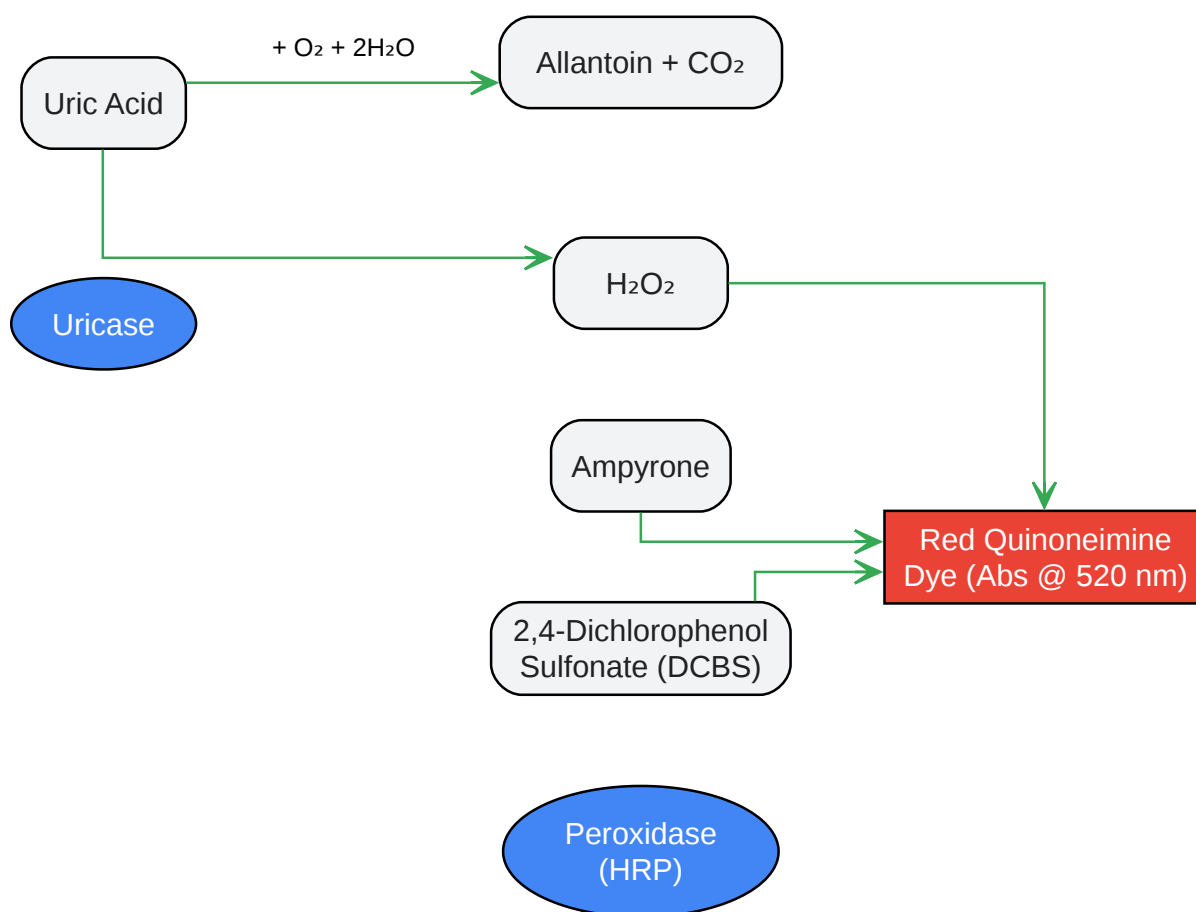


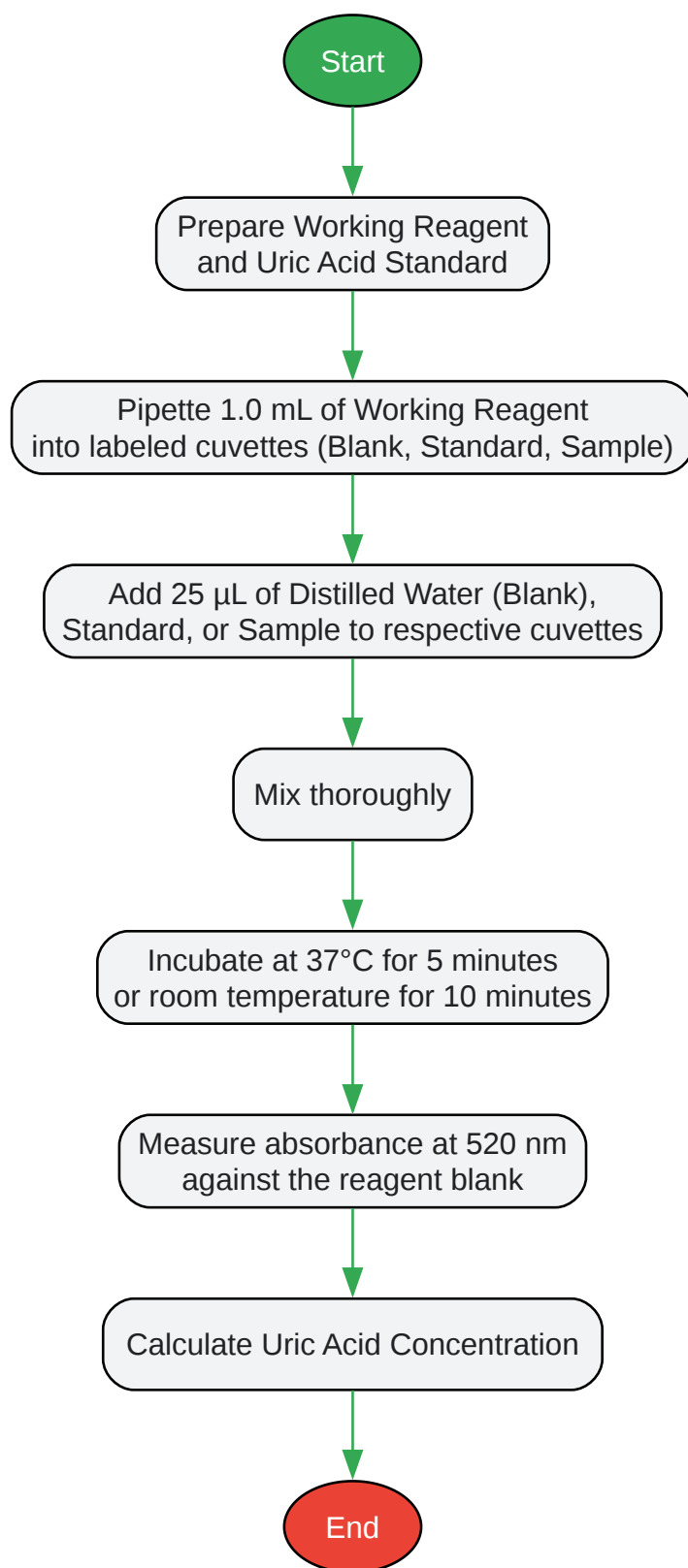


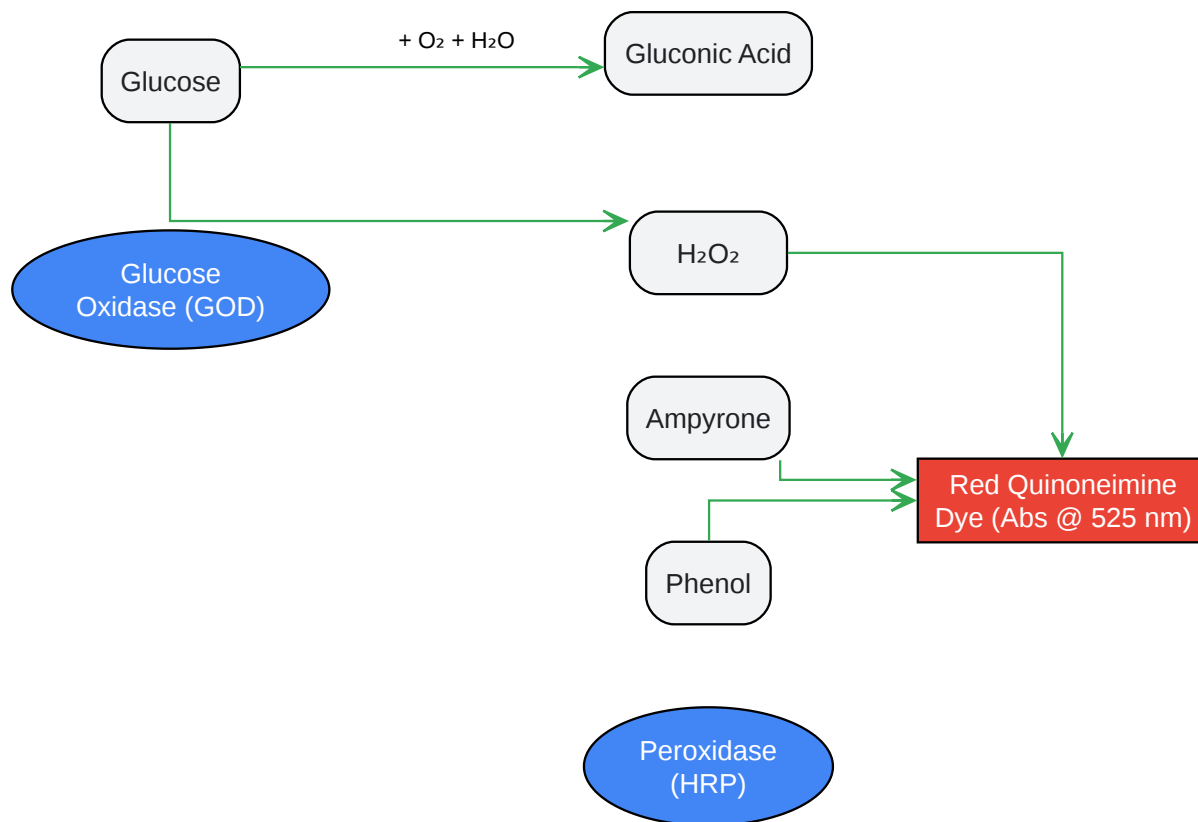


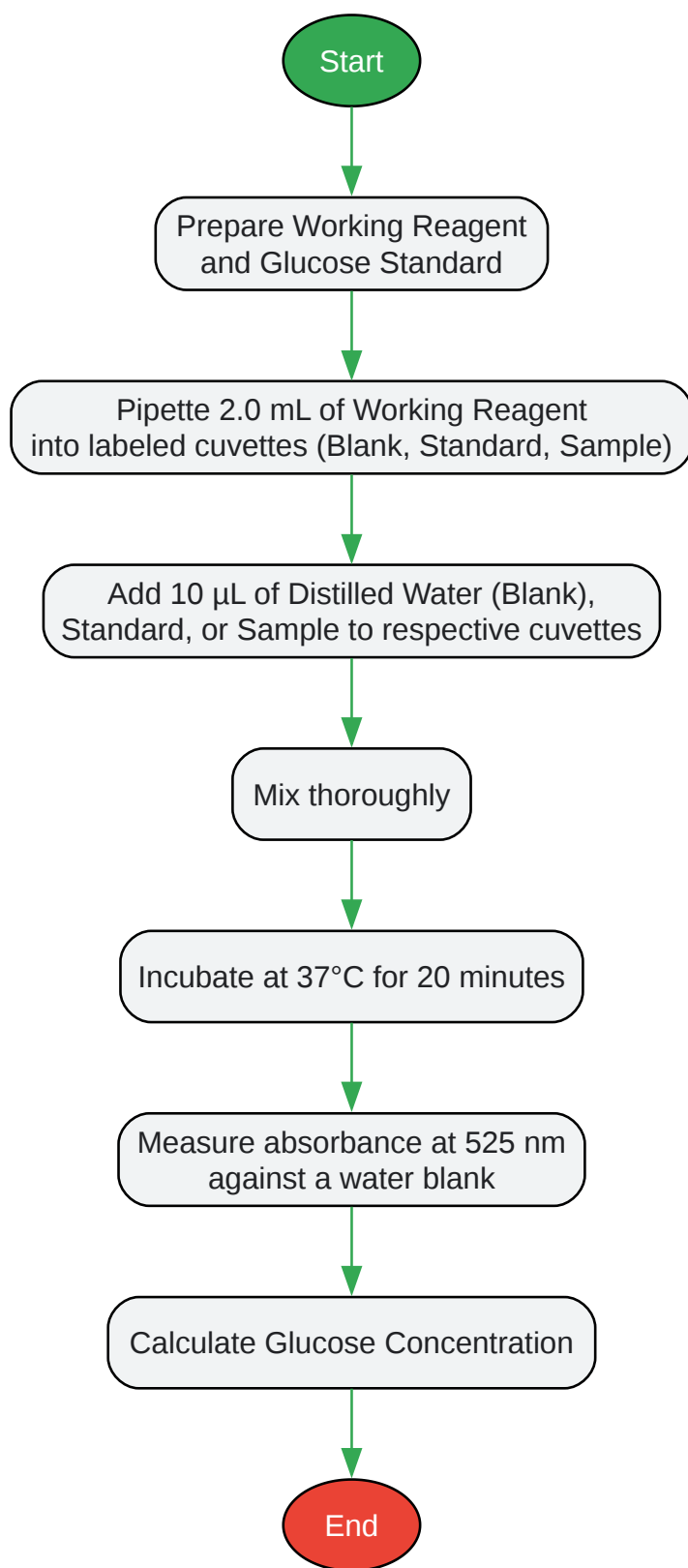












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References

- 1. atlas-medical.com [atlas-medical.com]
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